

A Comprehensive Technical Guide to the Safe Handling of 4-Hydroxyphenylacetic acid-d6

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetic acid-d6

Cat. No.: B12413197

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **4-Hydroxyphenylacetic acid-d6**. While this document focuses on the deuterated form, the safety and handling information is primarily based on the more extensively documented non-deuterated 4-Hydroxyphenylacetic acid, as their chemical and toxicological properties are expected to be nearly identical.

Chemical and Physical Properties

A summary of the key quantitative data for 4-Hydroxyphenylacetic acid and its deuterated analog is presented below.

Property	Value	Reference
Chemical Formula	C ₈ H ₂ D ₆ O ₃	
Molecular Weight	158.18 g/mol	[1]
CAS Number	100287-06-7	[1][2]
Appearance	Off-white powder / Crystalline solid	[3][4]
Melting Point	148-151 °C	
Solubility	Soluble in dimethyl formamide (~1 mg/ml) and PBS (pH 7.2) (~10 mg/ml)	[4]
Stability	Stable under normal storage conditions.	[3]

Toxicological Information

The toxicological properties of 4-Hydroxyphenylacetic acid have not been fully investigated[5]. However, available data indicates potential hazards.

Hazard Type	Observation	Reference
Acute Toxicity	Intraperitoneal LD50: 3,500 mg/kg (mouse)	
Skin Irritation	Causes skin irritation.	[3][5]
Eye Irritation	Causes serious eye irritation.	[3][5]
Respiratory Irritation	May cause respiratory irritation.	[3][5]
Sensitization	No sensitizing effects are known.	

Hazard Identification and Classification

Based on the available safety data sheets, 4-Hydroxyphenylacetic acid is classified as a hazardous substance.

Hazard Classification	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2/2A
Specific target organ toxicity (single exposure)	Category 3

Signal Word:Warning[3][5]

Hazard Statements:[3][5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Experimental Protocols: Safe Handling and Storage

Detailed experimental protocols for handling **4-Hydroxyphenylacetic acid-d6** should be established based on a thorough risk assessment. The following are general guidelines derived from safety data sheets.

4.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are minimum recommendations:

PPE Type	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[3][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Handle with gloves that have been inspected prior to use.	[2][3][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when workplace conditions warrant a respirator's use. Use a dust mask type N95 (US) for solids.	

4.2. Handling Procedures

- Handle in accordance with good industrial hygiene and safety practices.[2][5][6]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid inhalation of dust.
- Use only in a well-ventilated area, preferably in a laboratory fume hood.[1][7]
- Minimize dust generation and accumulation.[8]
- Wash hands thoroughly after handling and before breaks.[3][8]
- Remove contaminated clothing and wash before reuse.[8][5]

4.3. Storage Conditions

- Store in a tightly closed container.[\[3\]](#)[\[5\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[5\]](#)
- Store away from incompatible materials such as bases, acid chlorides, acid anhydrides, and oxidizing agents.[\[8\]](#)[\[5\]](#)

Emergency Procedures

5.1. First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1][3][5][6]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.	[1][2][3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	[1][2][3][5][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	[1][2][6]

5.2. Accidental Release Measures

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[8][5][6]
- Clean the spill area thoroughly.

5.3. Fire-Fighting Measures

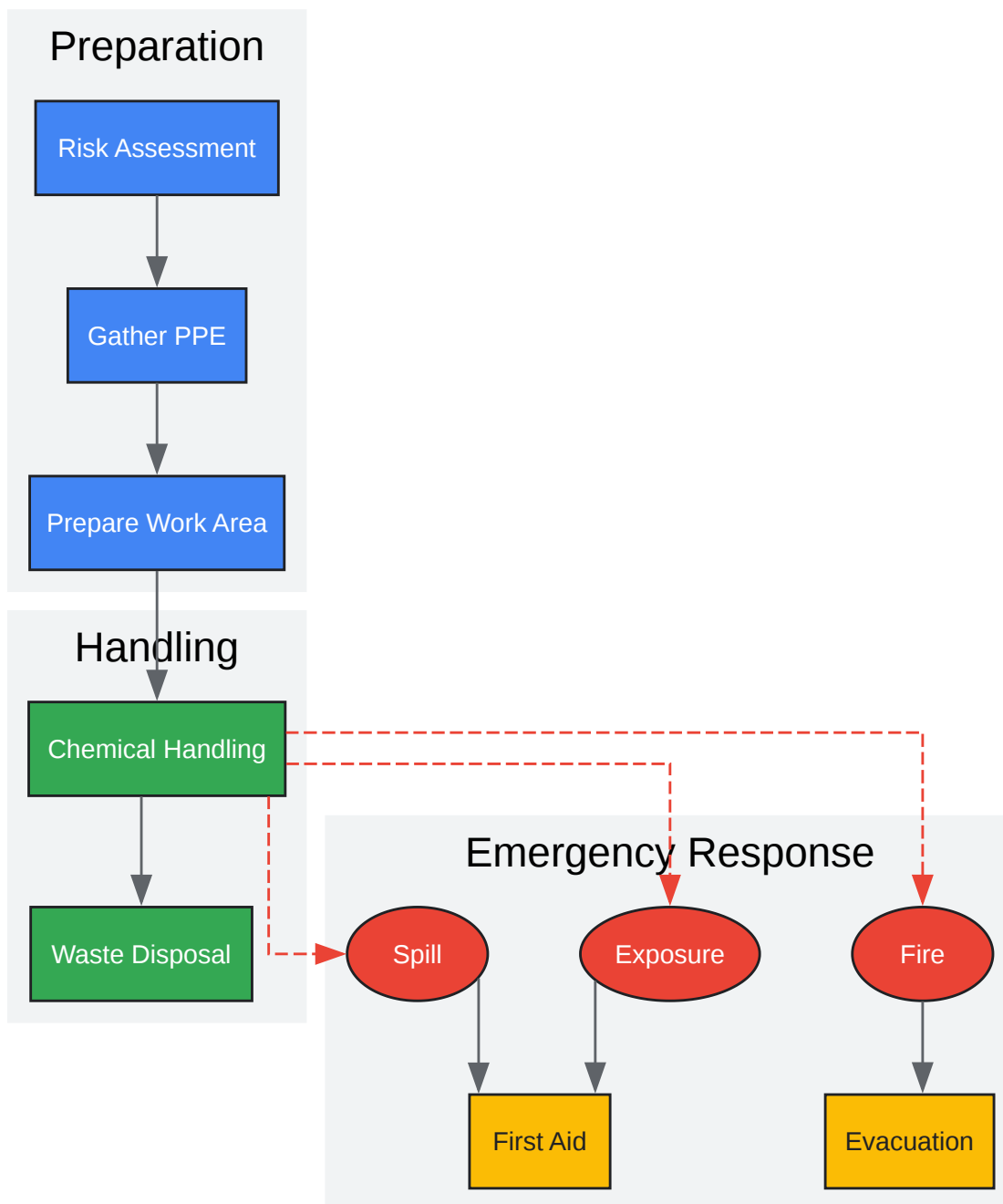
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[\[8\]](#)[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[8\]](#)[\[5\]](#)[\[6\]](#)

Visualizations

6.1. Laboratory Safety Workflow

The following diagram illustrates the general workflow for safely handling chemical compounds in a laboratory setting.

General Laboratory Safety Workflow



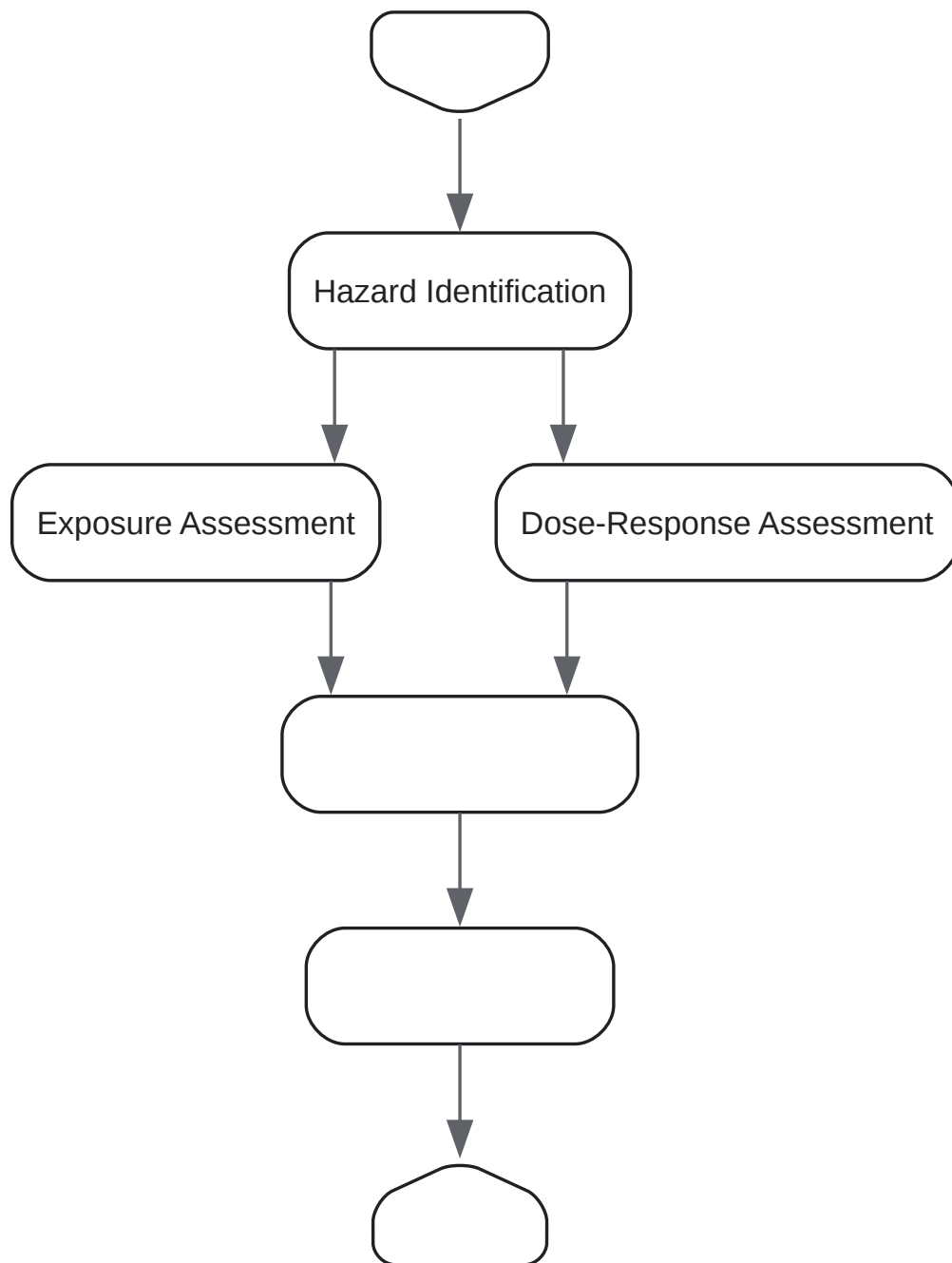
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Caption: General Laboratory Safety Workflow.

6.2. Risk Assessment Logic

The following diagram outlines the logical steps involved in performing a risk assessment for handling a chemical substance.

Chemical Risk Assessment Logic



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